

Application Notes: N-Acryloylglycine for Functional Hydrogels

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: N-Acryloylglycine

CAS No.: 24599-25-5

Cat. No.: S663276

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1. Chemical Profile of N-Acryloylglycine (NAG) N-Acryloylglycine (NAG) is a synthetic monomer that combines the amino acid glycine with an acrylic functional group, making it a versatile building block for creating functional polymers and hydrogels [1] [2]. Its molecular structure allows it to be copolymerized with other monomers like acrylamide to form materials with tailored biological and mechanical properties.

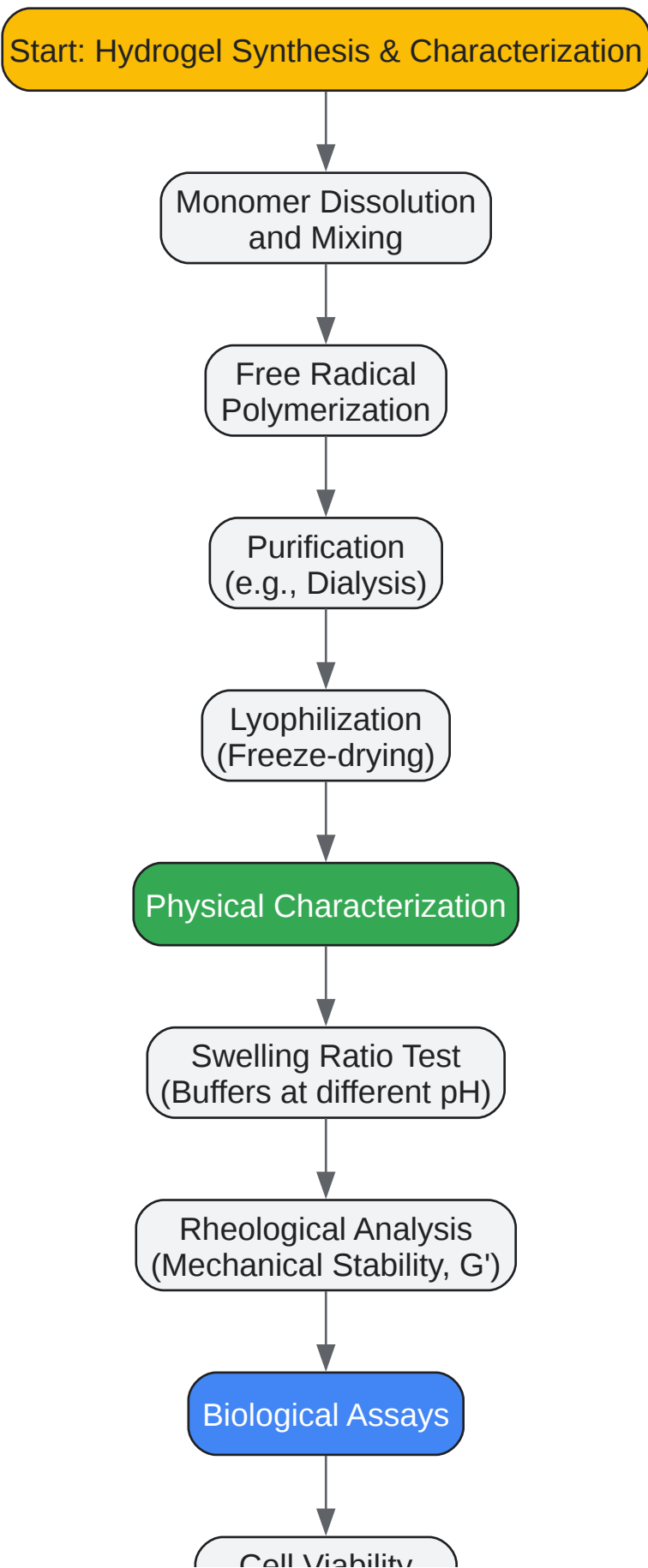
The table below summarizes its basic chemical identification data:

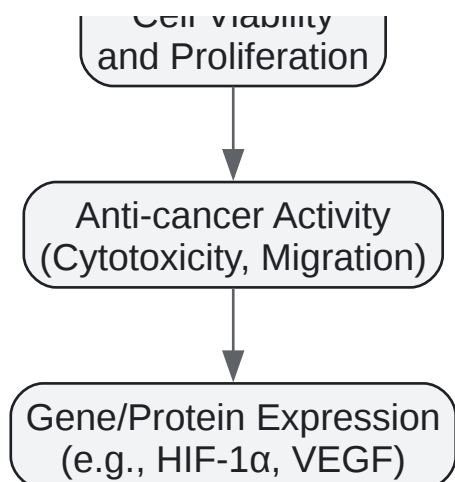
Property	Specification
CAS Number	24599-25-5 [2]
Molecular Formula	C5H7NO3 [2]
Molecular Weight	129.11 g/mol [2]
Other Names	Acryloylglycine; N-Acryloylglycine [2]

2. Key Applications and Experimental Findings Polymeric hydrogels derived from NAG show significant promise in biomedical applications, particularly in cancer therapy and neural regeneration. Their efficacy stems from unique biological activities and physical properties.

- **Anticancer Activity:** A co-polymer of NAG and acrylamide, p(NAG-co-Ac), demonstrates potent anti-tumor capabilities. It inhibits **heparanase**, an enzyme critical for tumor invasion and metastasis, with a high docking score of approximately **-11.08 kcal mol⁻¹** [1]. The hydrogel exhibits **anti-proliferative** and **anti-angiogenic** behavior, suppressing cancer cell growth and blood vessel formation, and promotes programmed cell death without the need for additional drugs [1].
- **Neuroregeneration:** Poly(NAG-co-acrylamide) hydrogels create a supportive microenvironment for neurons. They are **biocompatible**, promote PC12 cell proliferation (**152.7 ± 13.7%**), and facilitate healthy neurite growth [3]. These hydrogels also provide protection under oxidative stress by scavenging reactive oxygen species (ROS) and modulating cell signaling, making them suitable for managing neurodegenerative diseases and nerve repair [4] [3].
- **Drug Delivery:** Early research into interpenetrating polymer networks (IPNs) of poly(**N-acryloylglycine**) and chitosan demonstrated their utility as **pH- and thermally-responsive** drug carriers [5]. These hydrogels can achieve high equilibrium swelling (up to **121%** at pH 2.1) and enable controlled release of encapsulated drugs like 5-Fluorouracil (5-FU) [5].

3. Synthesis and Characterization of p(NAG-co-Ac) Hydrogel The following workflow outlines a general method for synthesizing and characterizing a representative NAG-based copolymer hydrogel, as referenced in the literature.



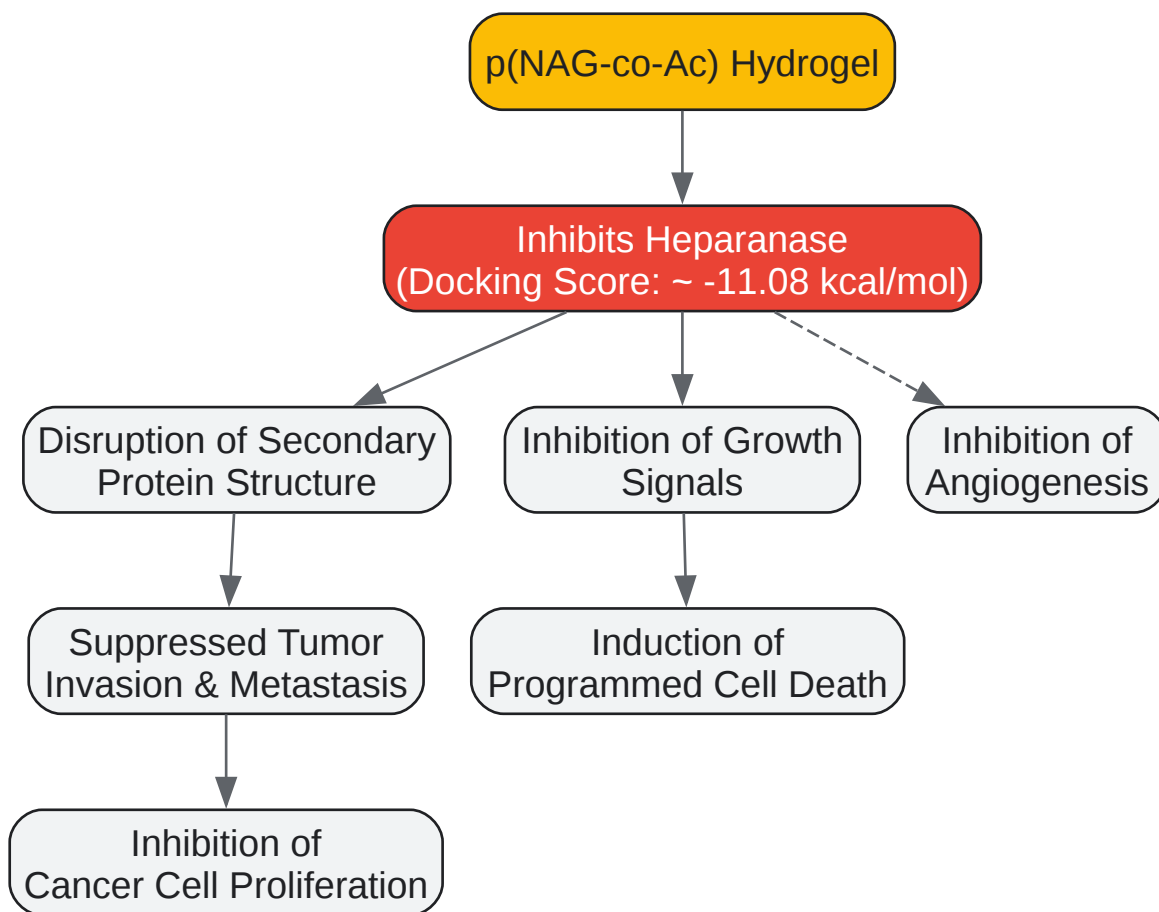


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- **Synthesis Protocol:** The p(NAG-co-Ac) hydrogel is typically synthesized via **free radical polymerization** [1] [3]. The process involves dissolving NAG and acrylamide monomers in an aqueous solvent, often with a crosslinking agent and an initiator (e.g., APS/TEMED or photo-initiators). The reaction is then initiated by heat or UV light to form a crosslinked polymeric network [6] [5].
- **Purification:** Post-polymerization, the hydrogel is purified to remove unreacted monomers and impurities, commonly through extensive dialysis against water, followed by lyophilization to obtain a dry, porous scaffold [3] [5].
- **Characterization Data:** The table below summarizes key properties of NAG-based hydrogels reported in recent studies:

Property	p(NAG-co-Ac) [1] [3]	p(NAG-Ac-NAE) [4]	Poly(NAG-chitosan) IPN [5]
Swelling Ratio	~1500% - 6188%	6188%	121% (at pH 2.1)
Mechanical Property (G')	High mechanical stability	2.3 - 2.7 kPa	Not specified
Biocompatibility	Biocompatible	Biocompatible (HUVEC cells)	Biocompatible
Key Biological Effect	Anti-proliferative, Anti-angiogenic	Pro-angiogenic, Neuroprotective	pH-dependent drug release
Primary Application	Cancer therapy	Neuroregeneration	Drug delivery

4. Proposed Mechanism of Action in Cancer Therapy The anti-cancer mechanism of p(NAG-co-Ac) involves the inhibition of heparanase, a key enzyme in the tumor microenvironment. The diagram below illustrates this proposed signaling pathway.



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Important Notes for Researchers

- **Mechanism is Not Fully Elucidated:** The precise molecular mechanism of action of NAG-based polymers is still under investigation. It is hypothesized that they may bind to proteins and other biomolecules, altering their structure and function, which could explain their role as enzyme inhibitors or stimulators [2].
- **Protocol Generalization:** The synthesis and test protocols provided are generalized from published research articles. You must optimize critical parameters such as monomer ratio, crosslinker density, initiator concentration, and reaction time for your specific experimental setup.
- **Safety:** All laboratory work should be conducted following appropriate safety protocols. While not detailed in the results, handling of acrylic monomers typically requires personal protective equipment

(PPE) and adequate ventilation.

Suggested Research Directions

To advance this field, you may consider:

- **Optimizing Monomer Ratios:** Systemically varying the ratio of NAG to acrylamide or other co-monomers to enhance biological activity or mechanical properties.
- **Exploring New Formulations:** Developing new IPNs or nano-hydrogel formulations to improve drug loading efficiency and release kinetics.
- **In Vivo Validation:** Conducting comprehensive *in vivo* studies to confirm the efficacy and safety of these materials in disease models.

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References

1. Poly[(N -acryloyl glycine)-co-(acrylamide)]-induced cell growth inhibition... [pubs.rsc.org]
2. | CAS 24599-25-5 | SCBT - Santa Cruz Biotechnology Acryloylglycine [scbt.com]
3. Poly(N - acryloylglycine -acrylamide) Hydrogel Mimics the Cellular... [pubmed.ncbi.nlm.nih.gov]
4. Neurogenic and angiogenic poly(N - acryloylglycine)- co-(acrylamide)... [pubmed.ncbi.nlm.nih.gov]
5. (PDF) Preparation, characterization, swelling and in vitro drug release... [academia.edu]
6. sciencedirect.com/topics/chemical-engineering/acrylic- monomer [sciencedirect.com]

To cite this document: Smolecule. [Application Notes: N-Acryloylglycine for Functional Hydrogels].

Smolecule, [2026]. [Online PDF]. Available at:

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